

Determining the Sensory Threshold of Isobutyl Phenylacetate: Application Notes and Protocols

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Compound of Interest

Compound Name: *Isobutyl phenylacetate*

Cat. No.: *B089437*

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Introduction

Isobutyl phenylacetate is an ester known for its potent and multifaceted aroma profile, primarily characterized by sweet, honey, and cocoa notes with floral and fruity undertones.[1][2][3][4] It is a key component in the flavor and fragrance industry, utilized in a variety of consumer products.[5] The sensory threshold of a substance is the minimum concentration at which it can be detected or recognized by human senses.[6] Determining this threshold is crucial for quality control, formulation development, and regulatory compliance in the food, beverage, and pharmaceutical industries.

This document provides a detailed protocol for determining the sensory threshold of **isobutyl phenylacetate**. The primary method described is the ASTM E679 - Standard Practice for Determination of Odor and Taste Thresholds by a Forced-Choice Ascending Concentration Series Method of Limits. This method is a widely accepted and rapid procedure for establishing sensory thresholds.[1][2][7][8][9]

While specific, peer-reviewed sensory threshold values for **isobutyl phenylacetate** are not readily available in the public domain, some sources describe its taste characteristics at specific concentrations. For instance, its taste is described as sweet, cocoa, fruity, honey, and waxy with a spicy nuance at a concentration of 4 parts per million (ppm).[1] Another source notes its taste at 5 ppm.[7] This protocol will enable researchers to determine precise threshold values for their specific applications and matrices.

Data Presentation

As no definitive published threshold values were identified, the following table is provided as a template for researchers to summarize their experimentally determined data. This structure allows for clear and concise presentation of results for both individual panelists and the group.

Table 1: Sensory Threshold Data for **Isobutyl Phenylacetate** (Template)

Panelist ID	Individual Best Estimate Threshold (BET) - Detection (ppm)	Individual Best Estimate Threshold (BET) - Recognition (ppm)
001		
002		
003		
...		
Group	Geometric Mean (ppm)	Geometric Mean (ppm)

Experimental Protocol: ASTM E679 Modified for Isobutyl Phenylacetate

This protocol outlines the determination of the sensory threshold of **isobutyl phenylacetate** in a liquid matrix (e.g., water, buffer, or product base) using the forced-choice ascending concentration series method.

Panelist Selection and Screening

- **Recruitment:** Recruit a panel of 20-40 participants. Panelists should be non-smokers, free of colds or allergies, and should not have consumed food, beverages (other than water), or brushed their teeth for at least one hour prior to the test.
- **Screening:** Screen panelists for their ability to detect and describe basic tastes and aromas. General sensory acuity can be assessed using standard taste and odor identification tests.

- Training: Familiarize panelists with the aroma and taste of **isobutyl phenylacetate**. Provide them with a supra-threshold concentration to ensure they can recognize the target stimulus.

Materials and Reagents

- **Isobutyl Phenylacetate**: High-purity grade ($\geq 98\%$).
- Solvent: Odorless and tasteless water, or the specific product base (matrix) in which the threshold is to be determined. If **isobutyl phenylacetate** is not readily soluble in the matrix, a food-grade solvent like ethanol can be used to create a stock solution, which is then diluted in the primary matrix.
- Glassware: Odor-free glass flasks, beakers, and graduated cylinders.
- Sample Presentation Vessels: Identical, odor-free glass or disposable plastic cups with lids, coded with random three-digit numbers.

Sample Preparation

- Stock Solution: Prepare a stock solution of **isobutyl phenylacetate**. Due to its low water solubility, an initial stock solution in a solvent like ethanol may be necessary. For example, prepare a 1000 ppm stock solution.
- Ascending Concentration Series: Prepare a series of dilutions from the stock solution. A common dilution factor is 1:2 or 1:3. The series should start at a sub-threshold concentration and extend to a concentration that is easily detectable by all panelists. A preliminary range-finding test with a few individuals can help establish the appropriate concentration range.
 - Example Series (1:2 dilution): 0.05, 0.1, 0.2, 0.4, 0.8, 1.6, 3.2, 6.4 ppm.

Testing Procedure

- Test Setup: The test should be conducted in a well-ventilated, odor-free sensory evaluation laboratory.
- Presentation: Use a triangle test or a 3-Alternative Forced Choice (3-AFC) presentation format for each concentration step.^[4]

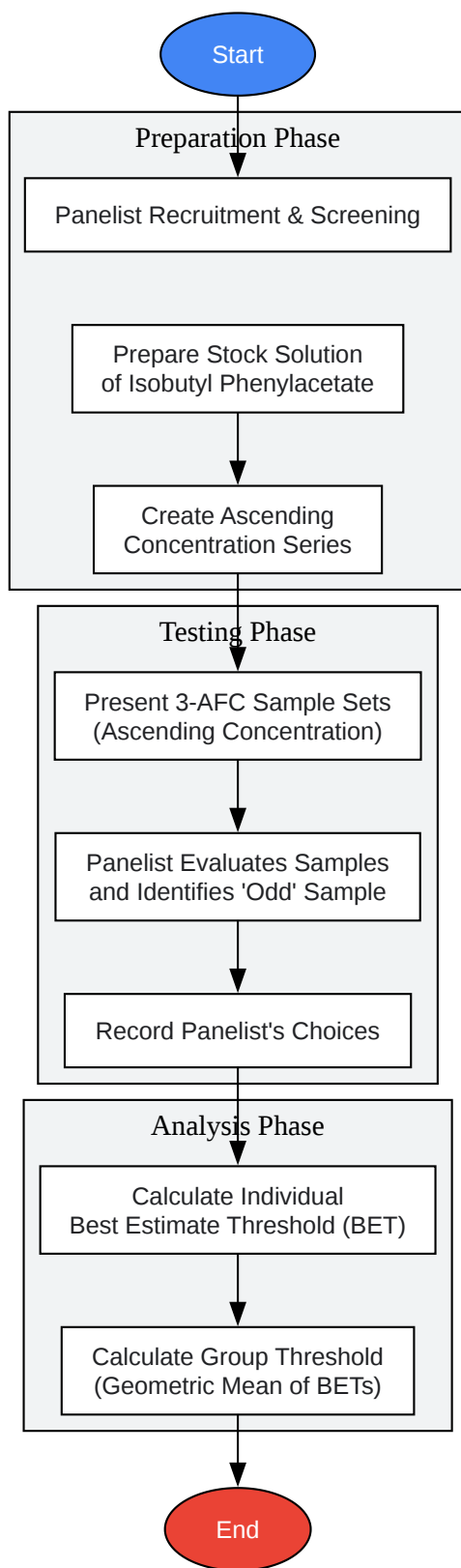
- For each concentration, present three samples to the panelist. Two samples will be blanks (the matrix without **isobutyl phenylacetate**), and one will contain the **isobutyl phenylacetate** at the given concentration.
- The position of the spiked sample should be randomized for each set.
- Ascending Order: Present the sample sets to each panelist in order of increasing concentration.
- Evaluation: Instruct panelists to sniff (for odor threshold) or taste (for taste threshold) the samples from left to right. They must identify which of the three samples is different from the other two, even if they have to guess.
- Rinsing: For taste threshold determination, panelists should rinse their mouths with clean, room-temperature water between each concentration set.
- Recording: The panelist's selection for each concentration level is recorded.

Data Analysis

- Individual Threshold: For each panelist, the Best Estimate Threshold (BET) is calculated as the geometric mean of the last missed concentration and the first correctly identified concentration.
 - Formula: $BET = \sqrt{C_{miss} \times C_{correct}}$
- Group Threshold: The group's sensory threshold is the geometric mean of the individual BETs. This helps to normalize the data, as sensory data are often log-normally distributed.

Visualization of Experimental Workflow

The following diagram illustrates the workflow for determining the sensory threshold of **isobutyl phenylacetate**.



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Caption: Workflow for Sensory Threshold Determination.

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